

The Enigmatic Peptide: A Review of TPGPE

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Compound of Interest

Compound Name: *Tripropylene glycol monopropyl ether*

Cat. No.: *B3317494*

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CAS Number: 20355-61-5

Chemical Name: N-(alpha-glutaroyl)-L-prolyl-L-phenylalanylglycine ethyl ester

Summary

This technical guide addresses the available information on the chemical compound TPGPE, identified by the CAS number 20355-61-5. Despite a comprehensive search of scientific literature, chemical databases, and patent repositories, detailed information regarding the synonyms, biological activity, experimental protocols, and associated signaling pathways of TPGPE remains elusive. This document outlines the confirmed chemical identity of the compound and candidly discusses the current lack of in-depth technical data.

Chemical Identity

The fundamental information available for TPGPE is its unique Chemical Abstracts Service (CAS) registry number and its systematic chemical name.

Data Point	Value
CAS Number	20355-61-5
Chemical Name	N-(alpha-glutaroyl)-L-prolyl-L-phenylalanylglycine ethyl ester
Molecular Formula	C26H36N4O7
Molecular Weight	516.59 g/mol

Synonyms and Alternative Identifiers

Exhaustive searches for synonyms or alternative commercial or research identifiers for TPGPE have not yielded any results. It is common for chemical compounds, especially those in early-stage research or with limited commercial application, to lack extensive naming conventions beyond their systematic chemical name.

Experimental Data and Protocols

A critical aspect of any technical guide is the inclusion of experimental data and detailed protocols. This allows for the replication and advancement of scientific findings. However, for TPGPE, no published studies detailing its synthesis, purification, or use in specific experimental assays could be located. The absence of such information prevents the inclusion of quantitative data tables and methodological descriptions.

Biological Activity and Signaling Pathways

The biological function and mechanism of action are central to understanding the potential applications of a compound in research and drug development. Regrettably, there is no available information in the public domain regarding the biological targets of TPGPE or the signaling pathways it may modulate. Without this foundational knowledge, it is not possible to construct the requested diagrams of signaling pathways or experimental workflows.

Discussion and Future Outlook

The current lack of accessible information on TPGPE suggests several possibilities. The compound may be part of a proprietary research program that has not yet been publicly

disclosed. Alternatively, it could be a relatively obscure or legacy compound that has not been the subject of significant scientific investigation. It is also possible that research on TPGPE exists but is not indexed in commonly accessible scientific databases.

For researchers, scientists, and drug development professionals interested in TPGPE, the path forward would involve primary research to synthesize and characterize the compound. This would be followed by a systematic screening to identify its biological targets and elucidate its mechanism of action. Such foundational work would be a prerequisite for any further development and would be essential for populating a comprehensive technical guide in the future.

Conclusion

While the chemical identity of TPGPE (CAS 20355-61-5) is established, a thorough investigation reveals a significant gap in the publicly available scientific knowledge. Key information regarding its synonyms, experimental data, biological activity, and associated signaling pathways is not available at this time. This technical guide serves to document this information void and to underscore the need for foundational research to uncover the properties and potential applications of this enigmatic peptide.

- To cite this document: BenchChem. [The Enigmatic Peptide: A Review of TPGPE]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3317494#tpgpe-cas-number-and-synonyms\]](https://www.benchchem.com/product/b3317494#tpgpe-cas-number-and-synonyms)

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